

Introduction: The Critical Role of Solubility in the Application of Boronic Acids

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Compound of Interest

Compound Name: *2-Bromo-6-fluoro-3-propoxyphenylboronic acid*
CAS No.: 849052-20-6
Cat. No.: B1284272

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2-Bromo-6-fluoro-3-propoxyphenylboronic acid is a substituted arylboronic acid, a class of compounds of immense importance in modern organic synthesis, particularly in the realm of palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling. The utility of this and other boronic acids in drug discovery and development is contingent on their solubility in organic solvents. Solubility dictates the feasibility of reaction conditions, influences reaction kinetics, and is a critical parameter in purification, formulation, and ultimately, the bioavailability of potential drug candidates. This guide provides a comprehensive overview of the factors governing the solubility of **2-Bromo-6-fluoro-3-propoxyphenylboronic acid**, a detailed protocol for its experimental determination, and an expert analysis of its expected behavior in various organic solvents.

Boronic acids are known for their unique physicochemical properties, including their ability to form reversible covalent bonds with diols and their tendency to dehydrate to form cyclic anhydrides known as boroxines. These characteristics, coupled with the specific substituents on the aromatic ring, create a complex solubility profile that necessitates careful consideration and empirical determination.

Physicochemical Properties of 2-Bromo-6-fluoro-3-propoxyphenylboronic Acid

The solubility of a compound is intrinsically linked to its molecular structure and physical properties. For **2-Bromo-6-fluoro-3-propoxyphenylboronic acid**, the key physicochemical parameters are summarized below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ BBrFO ₃	N/A
Molecular Weight	276.89 g/mol	[1]
Melting Point	83-88 °C	[1]
LogP	1.05680	[1]
pKa	Aryl boronic acids typically have pKa values in the range of 4-10.[2]	N/A

The presence of a bromine atom, a fluorine atom, and a propoxy group on the phenyl ring significantly influences the molecule's polarity, lipophilicity, and potential for intermolecular interactions, all of which are key determinants of solubility. The propoxy group, in particular, is expected to increase lipophilicity and may enhance solubility in less polar organic solvents compared to unsubstituted phenylboronic acid.

Factors Influencing Solubility

The dissolution of **2-Bromo-6-fluoro-3-propoxyphenylboronic acid** in an organic solvent is a complex interplay of several factors:

- Solvent Polarity:** The principle of "like dissolves like" is a primary consideration. The polarity of the solvent will determine its ability to overcome the lattice energy of the solid boronic acid and solvate the individual molecules. Given the presence of both polar (boronic acid, fluoro) and nonpolar (propoxy, bromo, phenyl ring) moieties, a range of solvents with varying polarities should be considered.

- **Temperature:** Solubility is generally temperature-dependent. For most solid solutes, solubility increases with increasing temperature. This relationship is crucial for techniques like recrystallization.
- **Intermolecular Forces:** Hydrogen bonding plays a significant role in the solubility of boronic acids. The boronic acid group can act as both a hydrogen bond donor and acceptor. Solvents capable of hydrogen bonding (e.g., alcohols, ethers) are likely to be effective.
- **Formation of Boroxines:** In solution and in the solid state, boronic acids can undergo dehydration to form cyclic trimers called boroxines. This equilibrium between the monomeric acid and the boroxine can be influenced by the solvent and the presence of water, which in turn affects the overall solubility.[3]

Expected Solubility Profile

While specific quantitative data for **2-Bromo-6-fluoro-3-propoxyphenylboronic acid** is not readily available in the literature, we can infer its likely solubility based on the behavior of similar compounds, such as phenylboronic acid and its derivatives.[4][5]

- **High Solubility:** Expected in polar aprotic solvents like acetone and 3-pentanone, and in ethers like diethyl ether and tetrahydrofuran (THF).[4][5] These solvents can effectively solvate the boronic acid group.
- **Moderate Solubility:** Expected in chlorinated solvents such as chloroform and dichloromethane.[4][5]
- **Low to Negligible Solubility:** Expected in nonpolar hydrocarbon solvents like methylcyclohexane and hexane.[4][5]

The introduction of the propoxy group is generally expected to enhance solubility in a range of organic solvents compared to the parent phenylboronic acid.[3]

Experimental Protocol for Solubility Determination: The Dynamic Method

A robust and widely accepted method for determining the solubility of boronic acids in organic solvents is the dynamic (or synthetic) method.[6] This technique involves visually or

instrumentally monitoring the dissolution of a solid in a liquid as the temperature is changed in a controlled manner.

Materials and Apparatus

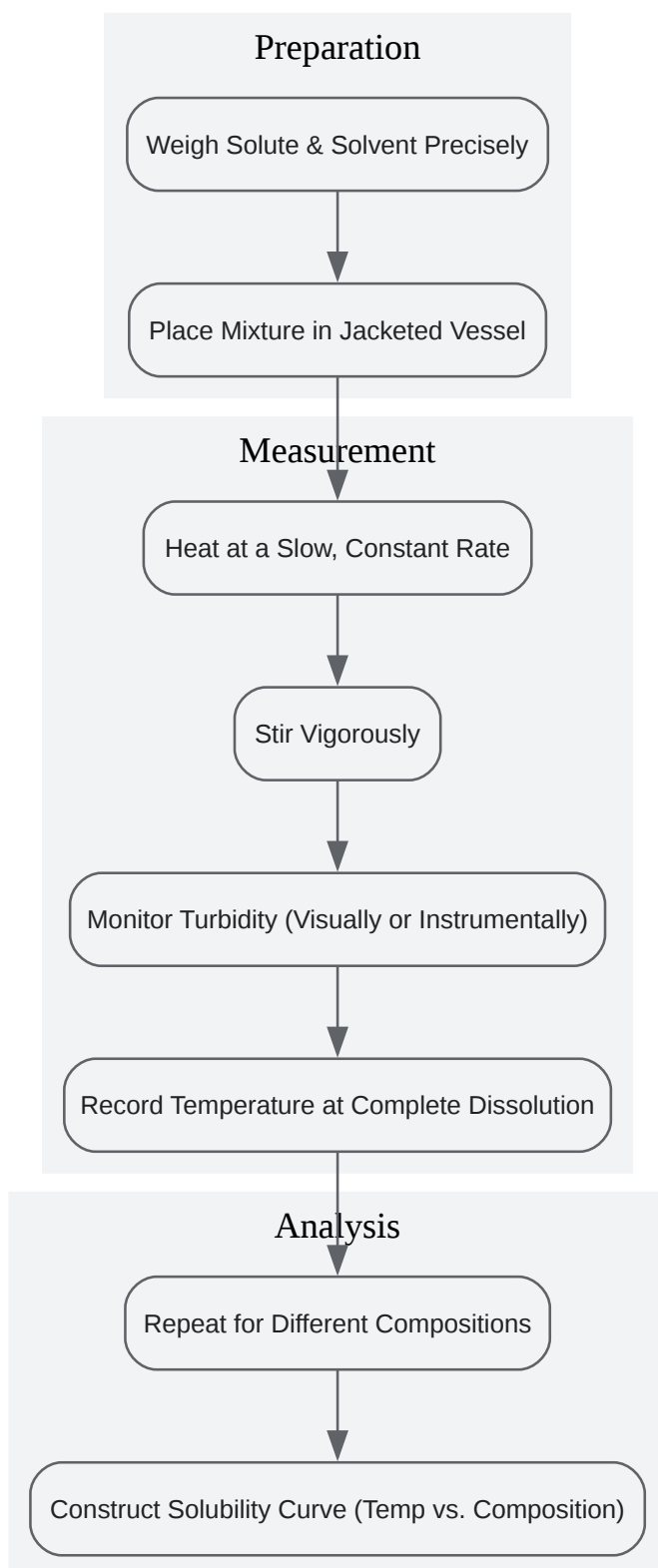
- **2-Bromo-6-fluoro-3-propoxyphenylboronic acid** (high purity)
- Organic solvents (analytical grade)
- Jacketed glass vessel
- Analytical balance (± 0.0001 g)
- Calibrated temperature probe (e.g., Pt100)
- Magnetic stirrer and stir bar
- Programmable heating/cooling circulator
- Luminance probe or a light source and detector to monitor turbidity (optional, for enhanced precision)

Step-by-Step Procedure

- **Sample Preparation:** Accurately weigh a known mass of **2-Bromo-6-fluoro-3-propoxyphenylboronic acid** and the chosen organic solvent into the jacketed glass vessel. The total composition should be known with high precision.
- **Heating and Stirring:** The biphasic mixture is stirred vigorously to ensure homogeneity. The system is then heated at a slow, constant rate (e.g., 0.1-0.3 K/min) using the circulator to maintain thermal equilibrium.^[6]
- **Equilibrium Point Determination:** The temperature at which the last solid particles disappear, resulting in a completely clear solution, is recorded. This temperature corresponds to the solubility of the prepared composition. This can be determined visually or by monitoring the light transmittance through the solution.^[6]

- Data Collection: Repeat the procedure for several different compositions of the boronic acid and the solvent to generate a solubility curve (mole fraction or g/100g solvent vs. temperature).^[6]

Workflow for Dynamic Solubility Determination



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Caption: Workflow for determining boronic acid solubility.

Data Presentation

All experimentally determined solubility data should be tabulated for clear comparison. An example table is provided below.

Table 1: Solubility of **2-Bromo-6-fluoro-3-propoxyphenylboronic acid** in Various Organic Solvents at 25 °C

Solvent	Solubility (g/100 g solvent)	Method
Acetone	Experimental Value	Dynamic Method
Chloroform	Experimental Value	Dynamic Method
Tetrahydrofuran	Experimental Value	Dynamic Method
Methylcyclohexane	Experimental Value	Dynamic Method
Ethanol	Experimental Value	Dynamic Method

Safety and Handling

As with any chemical, appropriate safety precautions must be taken when handling **2-Bromo-6-fluoro-3-propoxyphenylboronic acid** and organic solvents. It is essential to consult the Safety Data Sheet (SDS) for the specific compound and solvents being used.^{[7][8][9]} General safety practices include:

- Working in a well-ventilated fume hood.
- Wearing appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoiding inhalation of dust and vapors.
- Preventing contact with skin and eyes.

Conclusion

Understanding the solubility of **2-Bromo-6-fluoro-3-propoxyphenylboronic acid** is fundamental to its effective use in research and development. While specific quantitative data is not yet widely published, a systematic approach based on established methodologies and an understanding of the physicochemical principles governing boronic acid solubility can empower researchers to make informed decisions. The dynamic method provides a reliable means of generating the necessary experimental data to guide reaction optimization, purification strategies, and formulation development. The structural features of **2-Bromo-6-fluoro-3-propoxyphenylboronic acid** suggest a favorable solubility profile in a range of common organic solvents, making it a versatile reagent for synthetic applications.

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